

Solubility Profile of N-Cbz-L-valine in Organic Solvents: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of N-Cbz-L-valine, a critical intermediate in peptide synthesis and drug development. Understanding the solubility of this compound in various organic solvents is paramount for optimizing reaction conditions, purification processes, and formulation development. This document summarizes known solubility characteristics, details experimental protocols for solubility determination, and provides a visual workflow for these procedures.

Quantitative Solubility Data

Despite a thorough review of available scientific literature and chemical databases, specific quantitative solubility data (e.g., in g/100 mL or mol/L at various temperatures) for N-Cbz-L-valine in a range of common organic solvents remains largely unpublished. The information available is primarily qualitative. The following table summarizes the reported qualitative solubility of N-Cbz-L-valine.



Solvent	Chemical Class	Reported Solubility
Ethanol	Alcohol	Soluble[1], Highly Soluble[2]
Methanol	Alcohol	Highly Soluble[2], Slightly Soluble[3]
Acetone	Ketone	Soluble[1]
Acetic Acid	Carboxylic Acid	Soluble[4][5]
Dimethyl Sulfoxide (DMSO)	Sulfoxide	Slightly Soluble[3][4][5]
Dimethylformamide (DMF)	Amide	Soluble (in the presence of acids and a tertiary base)[6]
Chloroform	Halogenated Alkane	Slightly Soluble[3]
Dichloromethane	Halogenated Alkane	Soluble[7]
Tetrahydrofuran (THF)	Ether	Soluble[7]
Water	Protic Solvent	Sparingly Soluble[1], Moderately Soluble[2]
Ether	Ether	Insoluble[8]

Note: Conflicting reports on the degree of solubility exist for some solvents, highlighting the need for standardized experimental determination.

Experimental Protocols for Solubility Determination

The following section details a standardized experimental protocol for determining the solubility of N-Cbz-L-valine in an organic solvent. This protocol is a synthesized methodology based on established gravimetric and isothermal equilibrium techniques.

Objective

To determine the saturation solubility of N-Cbz-L-valine in a selected organic solvent at a specific temperature.

Materials and Equipment



- N-Cbz-L-valine (purity >99%)
- Selected organic solvent (analytical grade)
- Temperature-controlled shaker or water bath
- Calibrated digital thermometer
- Analytical balance (readable to 0.1 mg)
- Glass vials with screw caps
- Syringe filters (0.22 μm, solvent-compatible)
- Volumetric flasks
- Pipettes
- · Evaporating dish or pre-weighed vials
- Vacuum oven

Gravimetric Method Protocol

- Preparation of Saturated Solution:
 - Add an excess amount of N-Cbz-L-valine to a glass vial containing a known volume of the selected organic solvent. An excess of the solid should be visible at the bottom of the vial to ensure saturation.
 - Seal the vial tightly to prevent solvent evaporation.
 - Place the vial in a temperature-controlled shaker or water bath set to the desired temperature (e.g., 25 °C, 37 °C).
 - Agitate the mixture for a sufficient time to ensure equilibrium is reached. A minimum of 24 hours is recommended, with periodic checks (e.g., at 24, 48, and 72 hours) to confirm that the concentration of the dissolved solid is no longer changing.



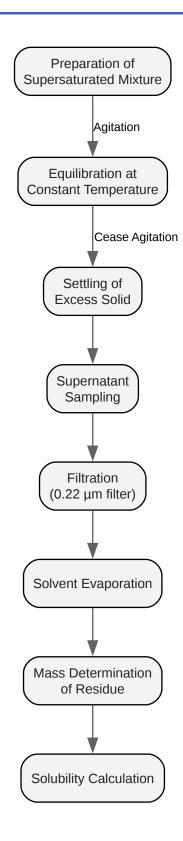
Sample Collection and Filtration:

- Once equilibrium is established, allow the vial to stand undisturbed in the temperaturecontrolled environment for at least 2 hours to allow the excess solid to settle.
- Carefully withdraw a known volume of the supernatant using a pre-warmed (to the experimental temperature) pipette or syringe.
- Immediately filter the collected supernatant through a 0.22 μm syringe filter into a preweighed, clean, and dry evaporating dish or vial. This step is crucial to remove any undissolved solid particles.
- Solvent Evaporation and Mass Determination:
 - Place the evaporating dish or vial containing the filtered solution in a vacuum oven at a temperature sufficient to evaporate the solvent without degrading the N-Cbz-L-valine (a temperature below its melting point of 62-64°C is recommended).
 - Once the solvent is completely evaporated, cool the container to room temperature in a desiccator to prevent moisture absorption.
 - Weigh the container with the dried N-Cbz-L-valine residue on an analytical balance.
- Calculation of Solubility:
 - Calculate the mass of the dissolved N-Cbz-L-valine by subtracting the initial weight of the empty container from the final weight of the container with the dried residue.
 - The solubility can then be expressed in various units, such as g/L, mg/mL, or mol/L, by dividing the mass of the solute by the volume of the solvent used.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of N-Cbz-L-valine solubility.





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